Spectroscopic Characterization of Sudan I: Application Notes and Protocols

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Compound of Interest	
Compound Name:	*Sudan I*
CAS No.:	*842-07-9*
Cat. No.:	*B140532*

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Introduction

Sudan I (1-phenylazo-2-naphthol) is a synthetic azo dye classified as a Group 3 carcinogen by the International Agency for Research on Cancer (IARC).[1] Its use as a food additive is prohibited in many countries, including the European Union.[2] However, due to its intense orange-red color and low cost, it has been illegally used to adulterate foodstuffs such as chili powder, curry powder, and palm oil.[3][4] The potential health risks associated with **Sudan I** necessitate robust and reliable analytical methods for its detection and characterization. Spectroscopic techniques offer rapid, sensitive, and specific means for identifying and quantifying **Sudan I** in various matrices. This document provides detailed application notes and protocols for the characterization of **Sudan I** using several key spectroscopic methods.

Spectroscopic Methods for **Sudan I** Characterization

A variety of spectroscopic methods can be employed for the characterization of **Sudan I**. The choice of method often depends on the sample matrix, the required sensitivity, and the purpose

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of the analysis (e.g., qualitative identification vs. quantitative determination). The most commonly used techniques include:

- UV-Visible (UV-Vis) Spectroscopy: A straightforward and widely accessible technique for quantitative analysis based on the absorption of light by the analyte.
- Fluorescence Spectroscopy: A highly sensitive method that measures the fluorescence emission of a molecule after excitation with light. **Sudan I** possesses intrinsic fluorescence that can be utilized for its detection.
- Infrared (IR) and Raman Spectroscopy: These vibrational spectroscopy techniques provide a molecular fingerprint of the analyte, enabling its specific identification.
- Mass Spectrometry (MS): A powerful technique for the accurate mass determination and structural elucidation of molecules. It is often coupled with a separation technique like liquid chromatography (LC).

Quantitative Data Summary

The following tables summarize key quantitative spectroscopic data for **Sudan I**, compiled from various sources. These values can serve as a reference for method development and data interpretation.

Table 1: UV-Visible Absorption Data for **Sudan I**

Solvent	λmax (nm)	Molar Absorptivity (ε) ($L \cdot mol^{-1} \cdot cm^{-1}$)	Reference(s)
Ethanol	481	14,500	
Various Solvents	490-510	10^4 (order of magnitude)	
Emulsion Particles	513	19,300	

Table 2: Fluorescence Spectroscopy Data for **Sudan I**

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Solvent	Excitation Wavelength (nm)	Emission Wavelength (nm)	Linear Range	Limit of Detection (LOD)	Reference(s)
Ethanol	300	330	3.0-10.0 mg/L	1.0 mg/L	
Ethanol	350	417	0.5-10.0 mg/L	0.2 mg/L	
Ethanol	400	465	1.0-12.0 mg/L	0.3 mg/L	
Ethanol (with Acridine Yellow)	280	495	5.0×10^{-7} - 3.5×10^{-5} mol/L	1.82×10^{-7} mol/L	
n-Hexane (with $CsPbBr_3$ QDs)	400	-	100-10,000 ng/mL	3.33 ng/mL	

Table 3: Key Vibrational Bands for **Sudan I** from Raman Spectroscopy

Raman Shift (cm^{-1})	Assignment	Reference(s)
1222.6	C-O stretching, CCH scissoring of naphthalene ring	
1387.6	C=N stretching, C-H in-plane bending	
1494.9	C=N, N-N stretching, N-H in-plane bending	
1594.4	C-C scissoring	

Table 4: Mass Spectrometry Data for **Sudan I**

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Ionization Mode	Precursor Ion (m/z)	Product Ion(s) (m/z)	Technique	Reference(s)
ESI-MS/MS	249.1 $[M+H]^+$	93.0	UFLC-MS/MS	
APCI (+)	-	249.1 $[M+H]^+$	TLC/CMS	

Experimental Protocols

This section provides detailed protocols for the spectroscopic characterization of **Sudan I**.

Protocol 1: UV-Visible Spectrophotometry

Objective: To determine the concentration of **Sudan I** in a solution.

Materials:

- UV-Vis Spectrophotometer
- Quartz cuvettes (1 cm path length)
- **Sudan I** standard
- Ethanol (spectroscopic grade)
- Volumetric flasks and pipettes

Procedure:

- Preparation of Standard Solutions:
  - Prepare a stock solution of **Sudan I** (e.g., 100 mg/L) by accurately weighing the standard and dissolving it in ethanol in a volumetric flask.
  - Prepare a series of working standard solutions of decreasing concentrations (e.g., 1, 2, 5, 10, 15 mg/L) by serial dilution of the stock solution with ethanol.
- Instrument Setup:

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  - Turn on the spectrophotometer and allow it to warm up.
  - Set the wavelength to the absorption maximum (λmax) of **Sudan I** in ethanol, which is approximately 481 nm.
  - Use ethanol as a blank to zero the instrument.
- Measurement:
  - Measure the absorbance of each standard solution at the λmax.
  - Measure the absorbance of the unknown sample solution.
- Data Analysis:
  - Construct a calibration curve by plotting the absorbance of the standards against their corresponding concentrations.
  - Determine the concentration of **Sudan I** in the unknown sample by interpolating its absorbance on the calibration curve.

Protocol 2: Fluorescence Spectrometry

Objective: To detect and quantify **Sudan I** using its intrinsic fluorescence.

Materials:

- Spectrofluorimeter
- Quartz cuvettes
- **Sudan I** standard
- Ethanol (spectroscopic grade)
- Volumetric flasks and pipettes

Procedure:

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- Preparation of Solutions:
  - Prepare a stock solution and a series of working standard solutions of **Sudan I** in ethanol as described in Protocol 1. The concentration range should be appropriate for fluorescence measurements (e.g., 0.5-12.0 mg/L).
- Instrument Setup:
  - Turn on the spectrofluorimeter.
  - Set the excitation wavelength (e.g., 350 nm) and the emission wavelength range (e.g., 380-600 nm). Set appropriate excitation and emission slit widths.
- Measurement:
  - Record the fluorescence emission spectrum of each standard solution.
  - Record the fluorescence emission spectrum of the unknown sample solution.
- Data Analysis:
  - Identify the emission maximum wavelength (e.g., 417 nm for 350 nm excitation).
  - Construct a calibration curve by plotting the fluorescence intensity at the emission maximum against the concentration of the standards.
  - Determine the concentration of **Sudan I** in the unknown sample from the calibration curve.

Protocol 3: Sample Preparation from Food Matrices (e.g., Chili Powder)

Objective: To extract **Sudan I** from a solid food matrix for spectroscopic analysis.

Materials:

- Chili powder sample
- Ethanol or Acetonitrile

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- Homogenizer or blender
- Ultrasonic bath
- Centrifuge
- Syringe filters (0.45 µm)

Procedure:

- Spiking (for recovery studies):
  - To prepare adulterated samples, add a known amount of **Sudan I** to a non-adulterated spice sample and homogenize.
- Extraction:
  - Weigh a known amount of the sample (e.g., 1.0 - 5.0 g) into a flask.
  - Add a specific volume of extraction solvent (e.g., 30 - 100 mL of ethanol or acetonitrile).
  - Shake the mixture for a defined period (e.g., 20 minutes at 250 rpm).
  - Alternatively, use ultrasonic-assisted extraction for about 30 minutes.
- Clarification:
  - Centrifuge the mixture to sediment solid particles (e.g., 10 min at 10,000 rpm).
  - Filter the supernatant through a 0.45 µm membrane filter.
- Analysis:
  - The resulting filtrate can be directly used for spectroscopic analysis.

Visualizations

Experimental Workflow

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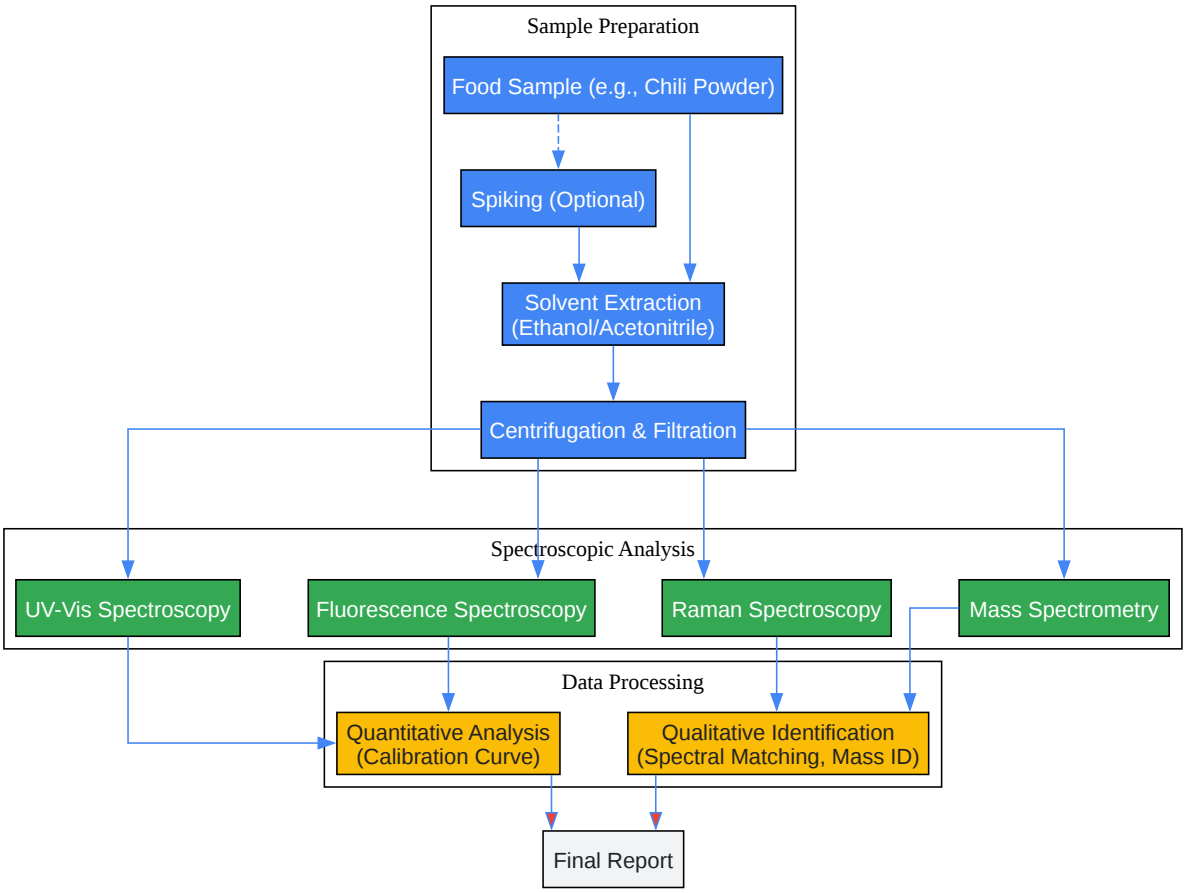
The following diagram illustrates a general workflow for the spectroscopic analysis of **Sudan I** in a food sample.



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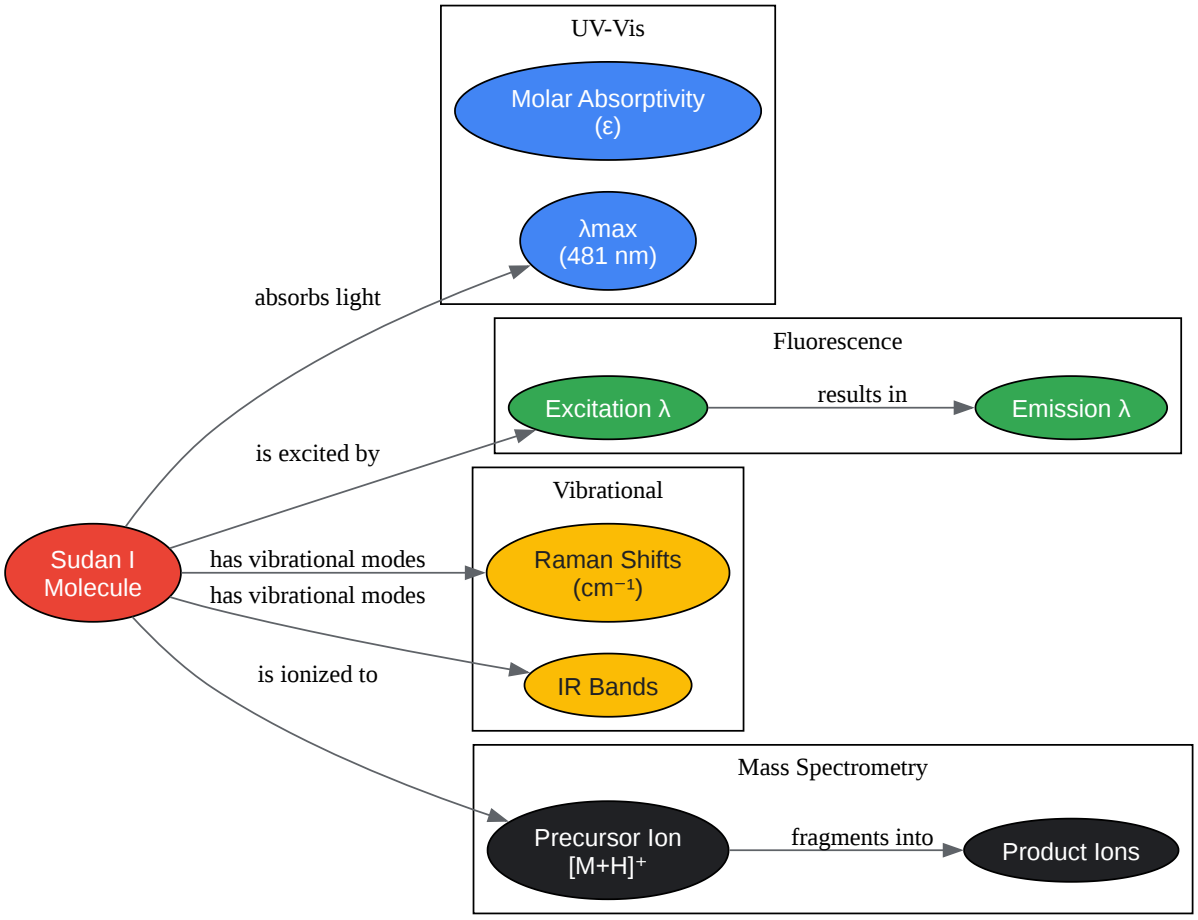
Caption: General workflow for **Sudan I** analysis.

Logical Relationship of Spectroscopic Data

This diagram shows the relationship between different spectroscopic data points used for the characterization of **Sudan I**.



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Caption: Spectroscopic data relationships for **Sudan I**.

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